

# chlorobutanol elimination half-life compared alternatives

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Chlorobutanol

CAS No.: 57-15-8

Cat. No.: S523513

Get Quote

## Chlorobutanol Pharmacokinetic Profile

Parameter	Value	Context
Elimination Half-Life	10.3 ± 1.3 days (Terminal, <i>in vivo</i> )	Following oral administration in healthy human subjects [1] [2].
In Vitro Half-Life	~37 days	At pH 7.4 under physiological conditions [1] [2].
Volume of Distribution	233 ± 141 L	Suggests wide distribution in body tissues [1] [2].
Plasma Clearance	11.6 ± 1.0 mL/min	Following oral administration [1] [2].
Protein Binding	57 ± 3%	Binding to plasma proteins [1] [2].
Route of Elimination	Urinary (9.6% of oral dose)	7.4% as conjugates, 2.2% unchanged [1] [2].
Metabolism	Glucuronidation and sulphation	Primary metabolic pathways [1].

## Experimental Data and Methodology

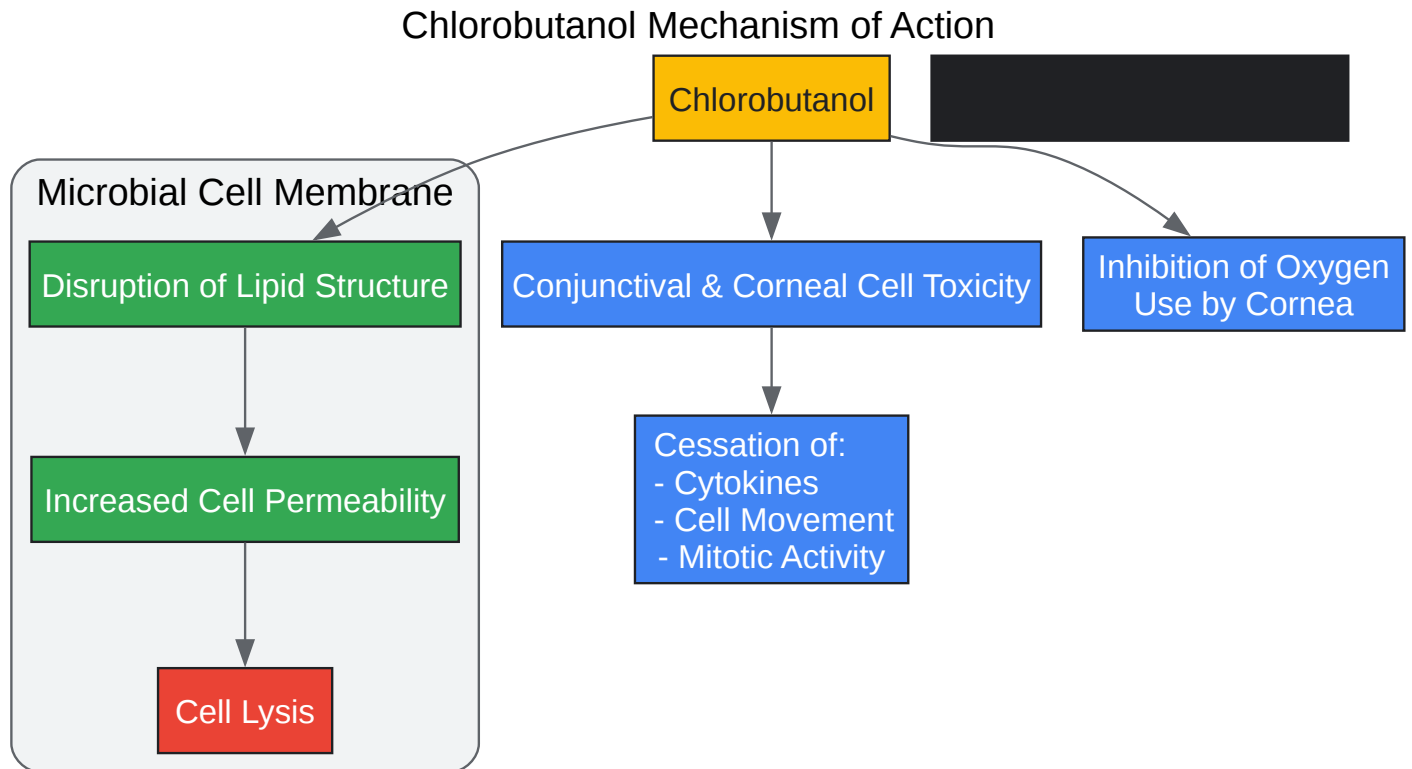
The key data on **chlorobutanol**'s long half-life comes from a human pharmacokinetic study [2].

- **Study Design:** The pharmacokinetics were evaluated in **four healthy subjects** on two occasions after oral administration [2].
- **Analytical Method:** While the specific bioanalytical technique (e.g., chromatography) isn't detailed in the abstract, plasma concentrations were measured to determine the pharmacokinetic parameters [2].
- **Key Findings:** The study concluded that the **long terminal half-life of ~10 days makes chlorobutanol unsuitable as a sedative drug** due to the considerable accumulation that occurs with multiple dosing [1] [2].

## Mechanism of Action and Comparative Toxicity

**Chlorobutanol**'s primary function in pharmaceuticals is as a preservative, and its mechanism differs from other common preservatives like Benzalkonium Chloride (BAK).

The diagram below illustrates its mechanism of action as a detergent preservative, which underlies its antimicrobial effect and potential for cellular toxicity [1] [3].



[Click to download full resolution via product page](#)

When compared to the common ophthalmic preservative **Benzalkonium Chloride (BAK)**, studies cited in the literature indicate that **chlorobutanol is less toxic**. The cytotoxic effects on human corneal epithelial cells occurred less rapidly and were less severe than with BAK [3]. However, it is still associated with significant keratitis and cellular degeneration with chronic use [3].

## Summary for Drug Development

For researchers and scientists, the key consideration is that **chlorobutanol's extremely long half-life of over 10 days precludes its development as a sedative-hypnotic active pharmaceutical ingredient (API)** due to risks of significant accumulation [1] [2]. Its role is effectively limited to that of a preservative.

Available comparative data suggests it may be a **favorable alternative to harsher preservatives like BAK** in multi-dose formulations, particularly for ophthalmic products, due to its lower cytotoxicity profile [3].

However, its own potential for toxicity and instability at room temperature over extended periods must be factored into formulation design [1] [3].

### **Need Custom Synthesis?**

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. Chlorobutanol: Uses, Interactions, Mechanism of Action [[go.drugbank.com](http://go.drugbank.com)]
2. The pharmacokinetics of chlorbutol in man [[pubmed.ncbi.nlm.nih.gov](http://pubmed.ncbi.nlm.nih.gov)]
3. Chlorobutanol - an overview [[sciencedirect.com](http://sciencedirect.com)]

To cite this document: Smolecule. [chlorobutanol elimination half-life compared alternatives].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b523513#chlorobutanol-elimination-half-life-compared-alternatives>]

---

### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)